

Technical Guide: Physicochemical Properties of 4-Bromo-5-chloro-2-methoxyaniline

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Compound of Interest

Compound Name: 4-Bromo-5-chloro-2-methoxyaniline

Cat. No.: B110512

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Disclaimer: This document provides a summary of available information on **4-Bromo-5-chloro-2-methoxyaniline**. It is important to note that experimental data for several key physicochemical properties of this specific compound are not readily available in public databases. The experimental protocols provided are general methods and may require optimization for this particular substance.

Introduction

4-Bromo-5-chloro-2-methoxyaniline is a halogenated and methoxylated aniline derivative. Its structure suggests potential applications in medicinal chemistry and materials science, where such substituted anilines serve as important building blocks for the synthesis of more complex molecules. Understanding the physicochemical properties of this compound is crucial for its handling, characterization, and application in research and development.

Chemical Identity

Identifier	Value
IUPAC Name	4-Bromo-5-chloro-2-methoxyaniline
CAS Number	102170-53-6[1]
Molecular Formula	C ₇ H ₇ BrClNO
Molecular Weight	236.5 g/mol
Canonical SMILES	COC1=C(C=C(C(=C1)Br)Cl)N
InChI Key	Not available

Physicochemical Properties

Experimental data for the melting point, boiling point, and solubility of **4-Bromo-5-chloro-2-methoxyaniline** are not currently available in the surveyed literature. The following table summarizes computed or predicted values for some of its properties.

Property	Value	Source
Molecular Weight	236.5 g/mol	
XLogP3	3.3	Predicted
Hydrogen Bond Donor Count	1	Predicted
Hydrogen Bond Acceptor Count	2	Predicted
Rotatable Bond Count	1	Predicted

Experimental Protocols for Physicochemical Property Determination

Due to the absence of specific experimental data for **4-Bromo-5-chloro-2-methoxyaniline**, the following sections detail generalized protocols for determining key physicochemical properties of solid organic compounds.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.

Methodology: Capillary Method

- Sample Preparation: A small amount of the dry, crystalline **4-Bromo-5-chloro-2-methoxyaniline** is finely powdered.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the sample into the sealed end. The sample height should be 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The apparatus is heated slowly, at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded as the melting point range.

Boiling Point Determination (for liquid compounds or for decomposition point)

While **4-Bromo-5-chloro-2-methoxyaniline** is expected to be a solid at room temperature, this protocol is relevant for liquid aniline derivatives or for determining a decomposition temperature.

Methodology: Thiele Tube Method

- Sample Preparation: A small amount of the substance is placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the sample.

- Apparatus Setup: The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- Heating: The side arm of the Thiele tube is heated gently and evenly.
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heat is then removed. The temperature at which the liquid just begins to re-enter the capillary tube is recorded as the boiling point.

Solubility Determination

Understanding the solubility of a compound in various solvents is essential for reaction setup, purification, and formulation.

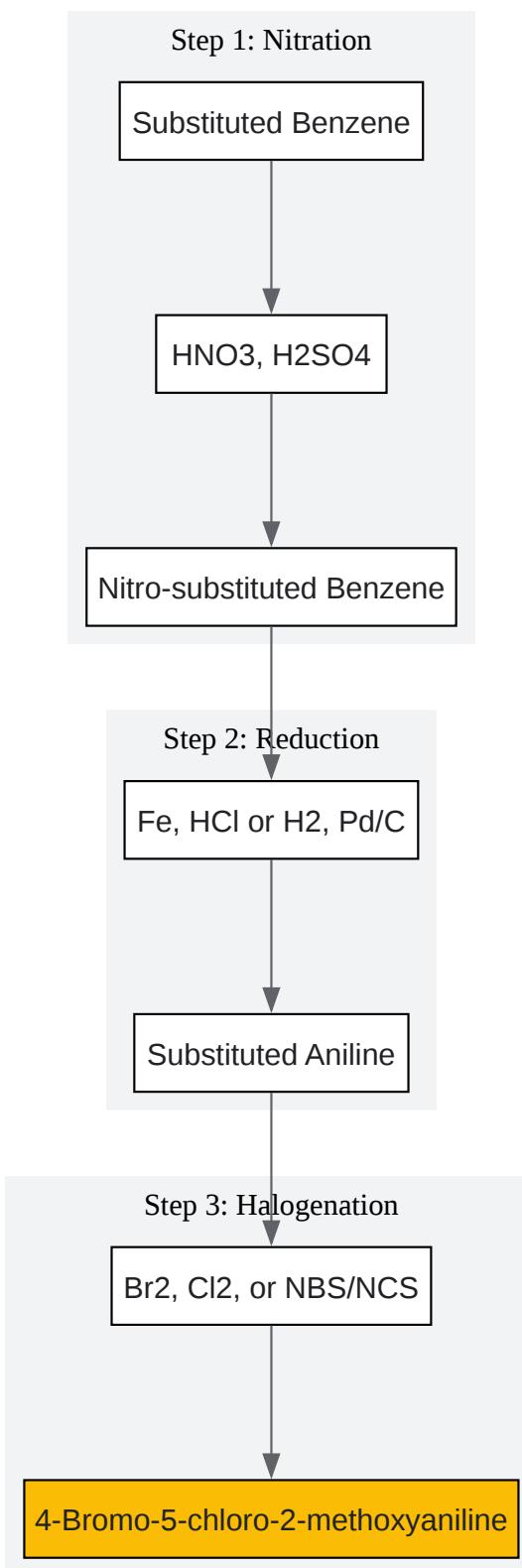
Methodology: Qualitative Solubility Testing

- Solvent Selection: A range of solvents of varying polarity should be tested, including water, ethanol, acetone, ethyl acetate, dichloromethane, and hexane.
- Procedure:
 - To a small test tube, add approximately 10-20 mg of **4-Bromo-5-chloro-2-methoxyaniline**.
 - Add 1 mL of the selected solvent.
 - Vortex or shake the tube vigorously for 1-2 minutes.
 - Visually inspect the solution for the presence of undissolved solid.
- Classification: The solubility can be classified as:
 - Soluble: No visible solid particles.
 - Partially Soluble: Some solid has dissolved, but undissolved particles remain.
 - Insoluble: The solid appears unchanged.
- Quantitative Determination (for key solvents):

- Prepare a saturated solution of the compound in the chosen solvent at a specific temperature.
- Carefully separate the saturated solution from any excess solid.
- Determine the concentration of the dissolved compound in a known volume of the solution using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation).

Illustrative Synthesis Workflow

As no specific synthesis workflow for **4-Bromo-5-chloro-2-methoxyaniline** was found in the literature, the following diagram illustrates a general, hypothetical synthetic route for a substituted aniline, which could be adapted for this compound.

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Caption: Hypothetical synthesis workflow for a substituted aniline.

Conclusion

4-Bromo-5-chloro-2-methoxyaniline is a compound with potential utility in synthetic chemistry. This guide provides an overview of its known identifiers and computed properties. While experimental data on its core physicochemical characteristics are lacking, the provided general experimental protocols offer a starting point for its characterization in a laboratory setting. Further research is required to experimentally determine these properties and to explore the potential applications of this molecule.

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References

- 1. 4-Bromo-5-chloro-2-methoxyaniline - AbacipharmTech-Global Chemical supplier [abacipharma.com]
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